

In-Depth Technical Guide to Metal Phthalein (o-Cresolphthalein Complexone)

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Compound of Interest

Compound Name: *Metal phthalein*

Cat. No.: *B107331*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Metal Phthalein**, also known as o-Cresolphthalein Complexone or Phthalein Purple. It is intended to serve as a valuable resource for laboratory professionals, offering detailed information on its chemical identity, safety protocols, and its primary application in the quantitative determination of alkaline earth metals, particularly calcium.

Chemical Identification and Properties

Metal Phthalein is a complexometric indicator belonging to the phthalein dye family. Its utility in analytical chemistry stems from its ability to form a distinctly colored complex with certain metal ions in an alkaline environment.

Property	Value	Reference
CAS Number	2411-89-4	[1] [2] [3] [4] [5] [6] [7] [8] [9] [10] [11] [12]
Synonyms	o-Cresolphthalein complexone, Phthalein purple, Xylenylphthaleinbisiminodiacetic acid, o-Cresolphthalexon	[1] [2] [3] [4] [5]
Molecular Formula	C ₃₂ H ₃₂ N ₂ O ₁₂	[1] [2] [5]
Molecular Weight	636.62 g/mol	[2] [12]
Appearance	White to light yellow or tan crystalline solid/powder	[1] [2]
Melting Point	181 - 186 °C (decomposes)	[2] [8] [12]
Solubility	Soluble in aqueous ammonia and organic solvents; Insoluble in water.	[3]

Safety Data Sheet Summary

The safety profile of **Metal Phthalein** varies slightly across different suppliers, but a general consensus on handling and precautions can be established.

Hazard Identification & Precautionary Statements	First Aid Measures	Handling and Storage
<p>Hazards: May cause eye, skin, and respiratory tract irritation.</p> <p>[1] Some sources classify it as not hazardous under GHS/CLP regulations.[4] One SDS lists it as harmful if swallowed, causing skin irritation, serious eye irritation, and potential respiratory irritation.[5]</p>	<p>Eyes: Flush with plenty of water for at least 15 minutes. Seek medical attention.[1]</p>	<p>Handling: Use with adequate ventilation. Avoid breathing dust. Wash hands thoroughly after handling.[1]</p>
<p>Precautionary Statements:</p> <p>Avoid breathing dust/fume/gas/mist/vapors/spray. Wear protective gloves/protective clothing/eye protection/face protection.[5]</p>	<p>Skin: Flush skin with plenty of water for at least 15 minutes. [1]</p>	<p>Storage: Store in a cool, dry place in a tightly closed container.[1]</p>
<p>Ingestion: Do NOT induce vomiting. If conscious, give 2-4 cupfuls of milk or water. Seek medical attention.[1]</p>	<p>Incompatibilities: Strong oxidizing agents.[1]</p>	
<p>Inhalation: Remove to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen.[1]</p>		

Note: It is imperative to consult the specific Safety Data Sheet provided by the manufacturer before use.

Experimental Protocols: Quantitative Determination of Calcium

The most prominent application of **Metal Phthalein** is in the colorimetric determination of calcium concentration in biological samples like serum and urine. The underlying principle is the formation of a stable, violet-colored complex between calcium ions and o-Cresolphthalein Complexone (o-CPC) in an alkaline medium. The intensity of the color, measured spectrophotometrically, is directly proportional to the calcium concentration.

O-Cresolphthalein Complexone (o-CPC) Colorimetric Method

This method is widely used in both manual and automated clinical analyzers for its simplicity and speed.

Principle: $\text{Ca}^{2+} + \text{o-Cresolphthalein Complexone} \xrightarrow{\text{(Alkaline pH)}} \text{Ca-oCPC Complex (Violet)}$

Magnesium interference, a common issue in calcium assays, is typically mitigated by the addition of 8-hydroxyquinoline, which preferentially binds to magnesium, or by adjusting the pH.

Quantitative Data for a Typical Assay:

Parameter	Value	Reference
Wavelength of Max. Absorbance	570 - 578 nm	[1][4][5]
Optimal pH	~10.0 - 10.5	[5][6]
Incubation Time	5 minutes	[4][5]
Incubation Temperature	Room Temperature (20 - 25 °C)	[4][5]
Linearity Range	Up to 20 mg/dL	[4][5]
Minimum Detection Limit	~2.0 mg/dL	[4]

Detailed Methodology (Manual Assay):

- Reagent Preparation:
 - Working Solution: Prepare by mixing equal volumes of a buffer reagent (e.g., 2-Amino-2-methyl-1-propanol, pH 10.5) and a chromogen reagent containing o-Cresolphthalein Complexone and 8-hydroxyquinoline.[\[4\]](#)[\[5\]](#) Specific concentrations can be found in commercial kit inserts.
 - Calcium Standard: A standard solution of known calcium concentration (e.g., 10 mg/dL) is required for calibration.[\[4\]](#)[\[5\]](#)
- Assay Procedure:
 - Label three test tubes: "Blank," "Standard," and "Sample."
 - To the "Blank" tube, add 1.0 mL of the working solution.
 - To the "Standard" tube, add 1.0 mL of the working solution and 10 µL of the Calcium Standard.[\[4\]](#)
 - To the "Sample" tube, add 1.0 mL of the working solution and 10 µL of the serum or prepared urine sample.
 - Mix the contents of each tube thoroughly.
 - Incubate all tubes for 5 minutes at room temperature (20-25 °C).[\[4\]](#)[\[5\]](#)
- Measurement and Calculation:
 - Set a spectrophotometer to a wavelength of 578 nm.[\[4\]](#)
 - Zero the instrument using the "Blank" tube.
 - Measure the absorbance of the "Standard" (A_{standard}) and the "Sample" (A_{sample}).
 - Calculate the calcium concentration in the sample using the following formula: Calcium Concentration (mg/dL) = ($A_{\text{sample}} / A_{\text{standard}}$) * Concentration of Standard

Complexometric Titration

Metal Phthalein also serves as an indicator for the complexometric titration of alkaline earth metals like Ca^{2+} , Sr^{2+} , and Ba^{2+} with a chelating agent, most commonly ethylenediaminetetraacetic acid (EDTA).

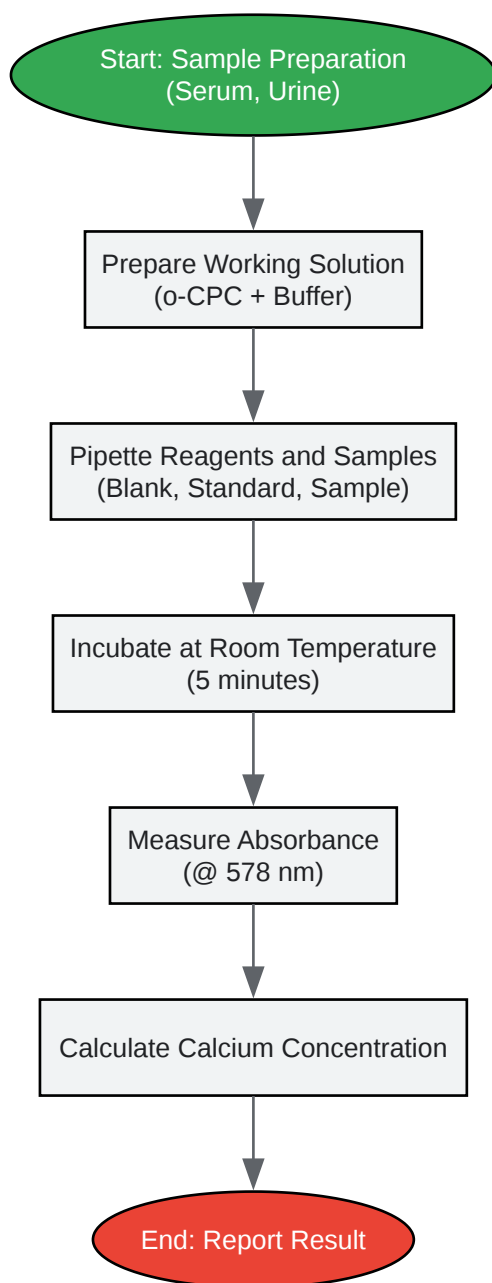
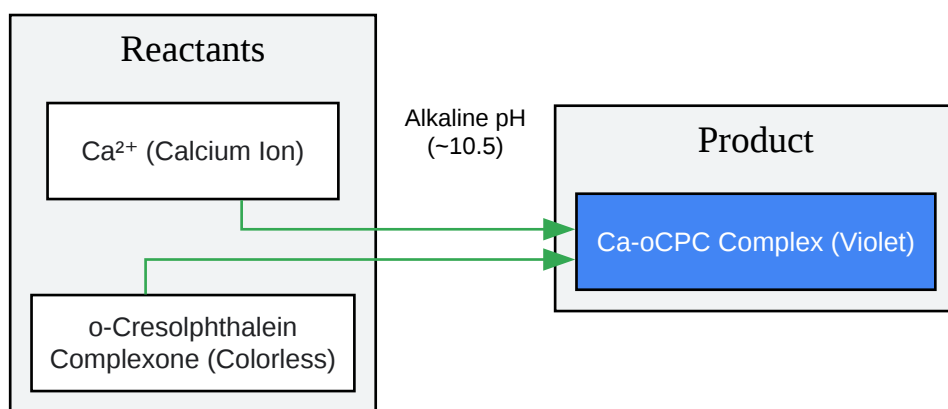
Principle: The titration relies on the differential stability of the metal-indicator complex and the metal-EDTA complex. Initially, the metal ion forms a colored complex with **Metal Phthalein**. As EDTA is added, it sequesters the metal ions due to the formation of a more stable metal-EDTA complex. At the endpoint, when all metal ions are complexed with EDTA, the indicator is released, resulting in a distinct color change.

General Workflow:

- A buffered solution of the sample containing the metal ion is prepared.
- A small amount of **Metal Phthalein** indicator is added, forming a colored complex.
- The solution is titrated with a standardized EDTA solution.
- The endpoint is identified by a sharp color change, indicating the complete complexation of the metal ions by EDTA.

Visualizations

The following diagrams illustrate the core chemical reaction and the experimental workflow for the colorimetric calcium assay.



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